

4-Hydrazinylpiperidine Dihydrochloride: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: 4-Hydrazinylpiperidine dihydrochloride

Cat. No.: B1322145

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **4-Hydrazinylpiperidine dihydrochloride** has emerged as a valuable and versatile building block in organic synthesis, particularly in the construction of diverse heterocyclic scaffolds of significant interest to the pharmaceutical and agrochemical industries. Its bifunctional nature, possessing both a reactive hydrazine moiety and a piperidine ring, allows for the creation of complex molecular architectures with a wide range of biological activities. This guide provides a comprehensive overview of the chemical properties, key reactions, and detailed experimental protocols involving **4-hydrazinylpiperidine dihydrochloride**, serving as a technical resource for scientists engaged in synthetic and medicinal chemistry.

Physicochemical Properties

While extensive experimental data for **4-hydrazinylpiperidine dihydrochloride** is not readily available in publicly accessible literature, its fundamental properties can be summarized. The dihydrochloride salt form enhances its stability and water solubility, making it a convenient reagent for various synthetic transformations.

Property	Value	Source
Molecular Formula	C ₅ H ₁₅ Cl ₂ N ₃	Computed
Molecular Weight	188.11 g/mol	Computed
Appearance	White to off-white solid (expected)	Supplier Data
Solubility	Soluble in water, methanol	General knowledge of hydrochloride salts

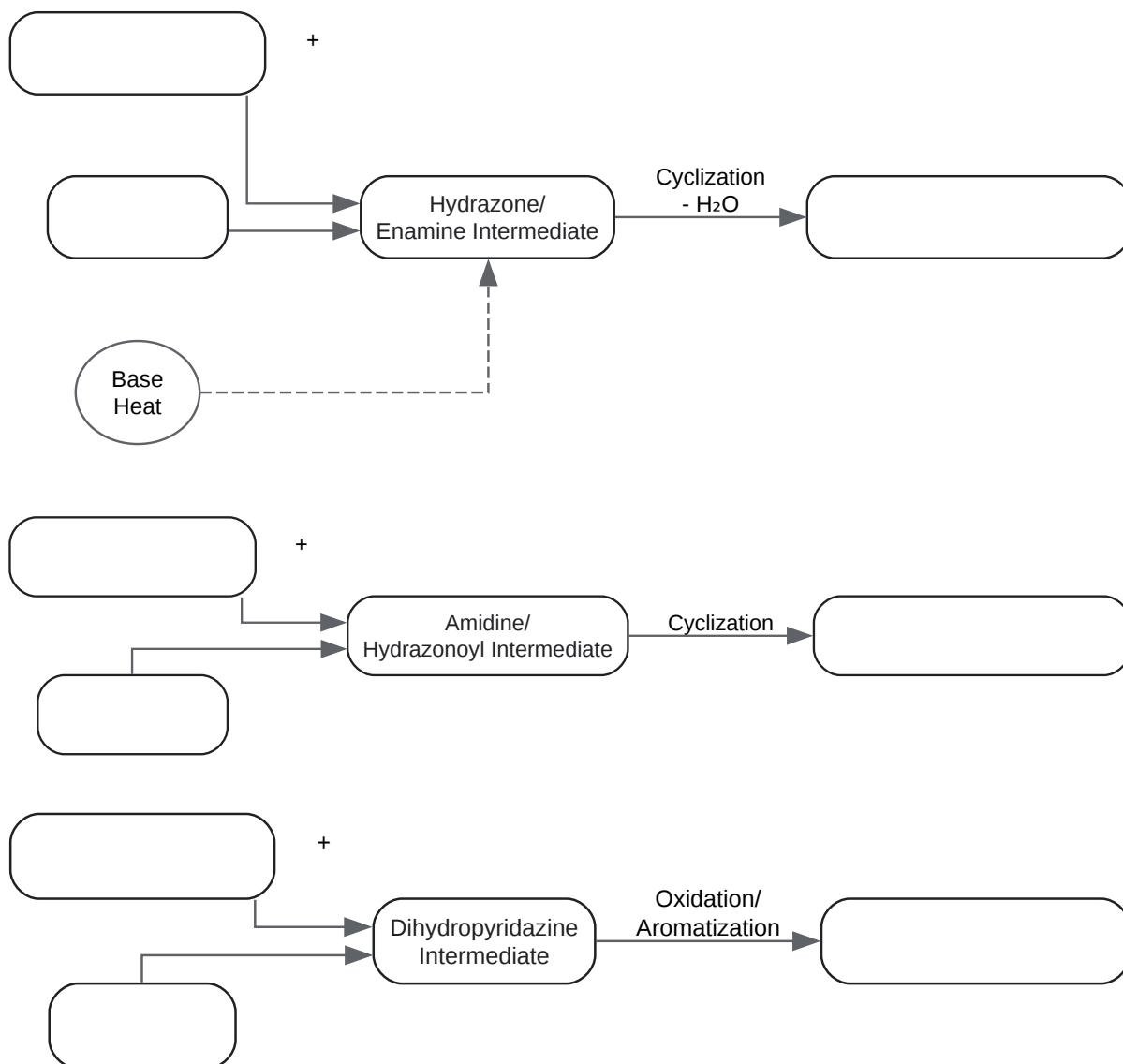
Core Synthetic Applications: Gateway to Heterocyclic Systems

4-Hydrazinylpiperidine dihydrochloride is a key precursor for the synthesis of a variety of heterocyclic compounds, most notably pyrazoles, triazoles, and pyridazines. The hydrazine functional group readily undergoes condensation and cyclization reactions with suitable electrophilic partners.

Synthesis of Piperidinyl-Pyrazoles

The most prominent application of **4-hydrazinylpiperidine dihydrochloride** is in the synthesis of 1-(piperidin-4-yl)-1H-pyrazoles. The Knorr pyrazole synthesis and its variations are the most common methods employed, involving the condensation of the hydrazine with a 1,3-dicarbonyl compound.[\[1\]](#)

Reaction Workflow: Knorr Pyrazole Synthesis

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References

- 1. [youtube.com](https://www.youtube.com) [youtube.com]

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